

Standard Operating Procedure: Disposal of Nampt-IN-15

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Nampt-IN-15*

Cat. No.: *B15578367*

[Get Quote](#)

Disclaimer: This document provides general guidance for the proper disposal of the research chemical **Nampt-IN-15**. A specific Safety Data Sheet (SDS) for this compound is not publicly available. Therefore, these procedures are based on best practices for handling potent, hazardous laboratory chemicals. Always consult the official SDS provided by the manufacturer and your institution's Environmental Health and Safety (EHS) guidelines before handling or disposing of this compound.

Immediate Safety and Handling Precautions

Proper disposal begins with safe handling. Before working with **Nampt-IN-15**, ensure you are familiar with the necessary safety protocols. Based on guidelines for similar NAMPT inhibitors, the following precautions are mandatory^[1].

- **Personal Protective Equipment (PPE):** A complete PPE ensemble is required. This includes a laboratory coat, chemical-resistant gloves (e.g., nitrile or butyl rubber), and safety glasses with side shields or goggles^[1]. If handling the solid compound outside of a ventilated enclosure where dust may be generated, respiratory protection is essential.
- **Ventilation:** All handling of **Nampt-IN-15**, including weighing and solution preparation, should be conducted within a certified chemical fume hood to prevent inhalation of the compound^[1].

- **Avoid Contact:** Rigorously prevent contact with skin, eyes, and clothing. Do not ingest or inhale the substance[1]. In case of accidental contact, flush the affected area with copious amounts of water and seek immediate medical attention.

Step-by-Step Disposal Protocol

Nampt-IN-15 and materials contaminated with it must be treated as hazardous chemical waste. It is imperative that this waste is never disposed of in standard trash or poured down the sanitary sewer system[2][3].

Step 1: Waste Identification and Segregation Properly segregate waste streams to ensure safe and compliant disposal[4].

- **Solid Waste:** Collect all contaminated solid materials in a designated container. This includes:
 - Unused or expired solid **Nampt-IN-15**.
 - Contaminated consumables such as weigh boats, pipette tips, and microfuge tubes.
 - Used PPE, including gloves and disposable lab coats.
- **Liquid Waste:** Collect all solutions containing **Nampt-IN-15** in a separate, compatible, and leak-proof hazardous waste container. This includes:
 - Stock solutions (e.g., in DMSO).
 - Working solutions and experimental media.
 - Solvent rinses from contaminated glassware.
- **Sharps Waste:** Any sharp items, such as needles or razor blades, contaminated with **Nampt-IN-15** must be placed into a designated, puncture-resistant sharps container labeled for hazardous chemical waste[1].

Step 2: Container Selection and Labeling Proper containment and labeling are critical for safety and regulatory compliance.

- Container Choice: Use only chemically compatible containers, preferably plastic over glass, to store hazardous waste[3]. Ensure containers have secure, tight-fitting lids.
- Labeling: All waste containers must be accurately and clearly labeled using your institution's official hazardous waste tags[3]. The label must include:
 - The words "Hazardous Waste".
 - The full, unabbreviated chemical name: "**Nampt-IN-15**".
 - For liquid waste, list all components, including solvents (e.g., "**Nampt-IN-15** in Dimethyl Sulfoxide") and their approximate concentrations or percentages[1].
 - The accumulation start date (the date the first drop of waste was added).
 - The Principal Investigator's name, lab location, and contact information[3].
 - Checkmarks indicating the relevant hazard pictograms (e.g., irritant, health hazard)[3].

Step 3: Waste Storage Store all hazardous waste in a designated and properly managed location within the laboratory.

- Location: Waste must be stored in a designated Satellite Accumulation Area (SAA)[1]. This area should be clearly marked, located at or near the point of generation, and under the control of the laboratory personnel.
- Containment: Use secondary containment (e.g., a chemical-resistant tray or tub) for all liquid waste containers to mitigate spills[1].
- Safety: Keep waste containers closed at all times, except when actively adding waste[1]. Do not accumulate excessive amounts of waste; follow institutional limits, which are often no more than 25 gallons of total chemical waste per lab[5].

Step 4: Final Disposal The final disposal of hazardous waste must be managed by trained professionals.

- EHS Collection: Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for your full, properly labeled waste containers[2][3].

- Compliance: EHS or a licensed hazardous waste contractor will transport and dispose of the material in accordance with all local, state, and federal regulations[1]. Never attempt to transport hazardous waste yourself[2].


Spill Management

In the event of a small spill within a chemical fume hood:

- Alert personnel in the immediate area.
- Wearing appropriate PPE, absorb the spill with an inert, non-combustible material like vermiculite or sand[1][2].
- Carefully collect the absorbent material and any contaminated debris.
- Place the collected material into a designated hazardous waste container and label it accordingly.
- For large spills or spills outside of a containment hood, evacuate the area, restrict access, and contact your institution's EHS office immediately[2].


Visualizations

The following diagrams illustrate the procedural workflow for chemical disposal and the biological pathway targeted by **Nampt-IN-15**.

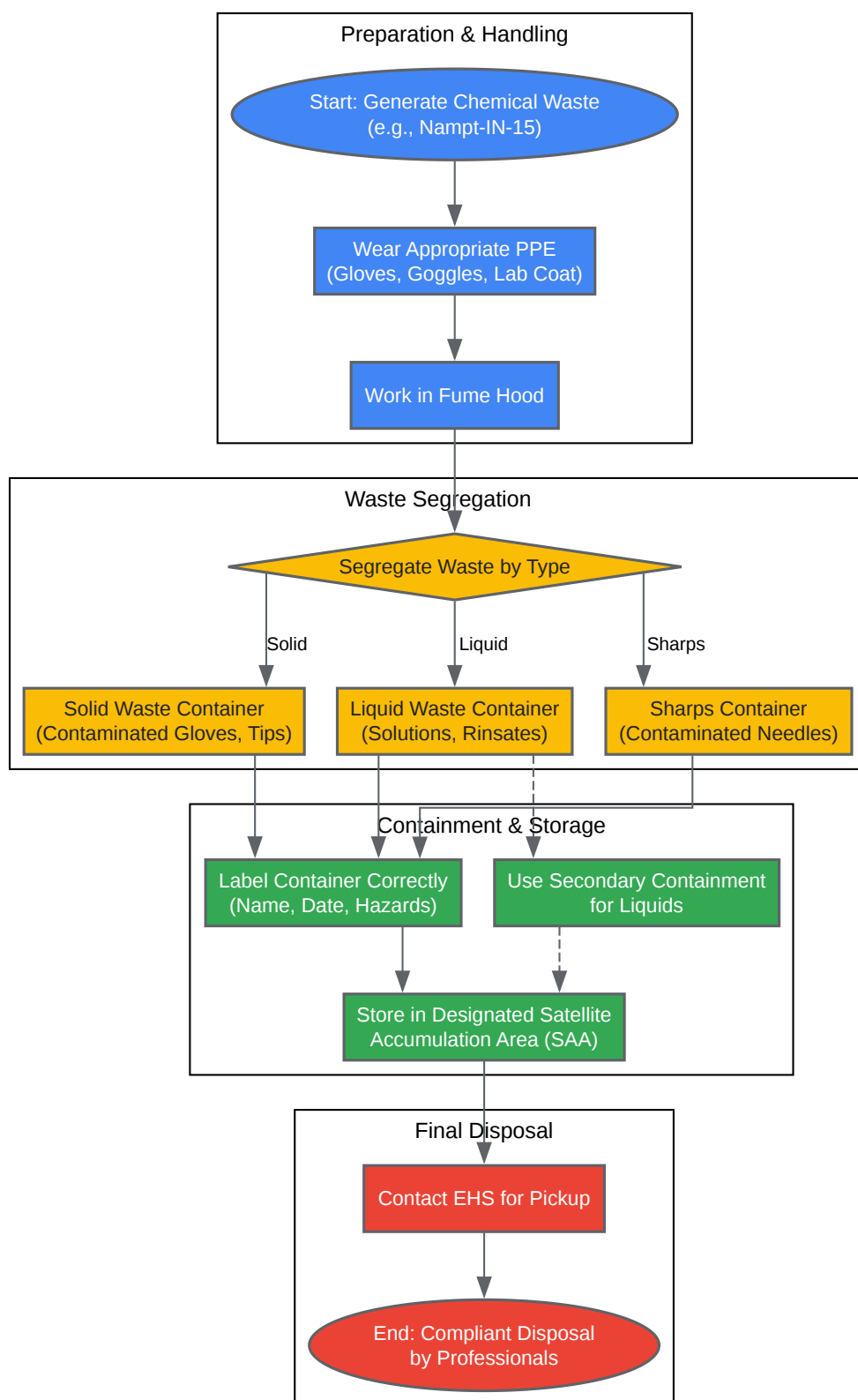

[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **Nampt-IN-15**.

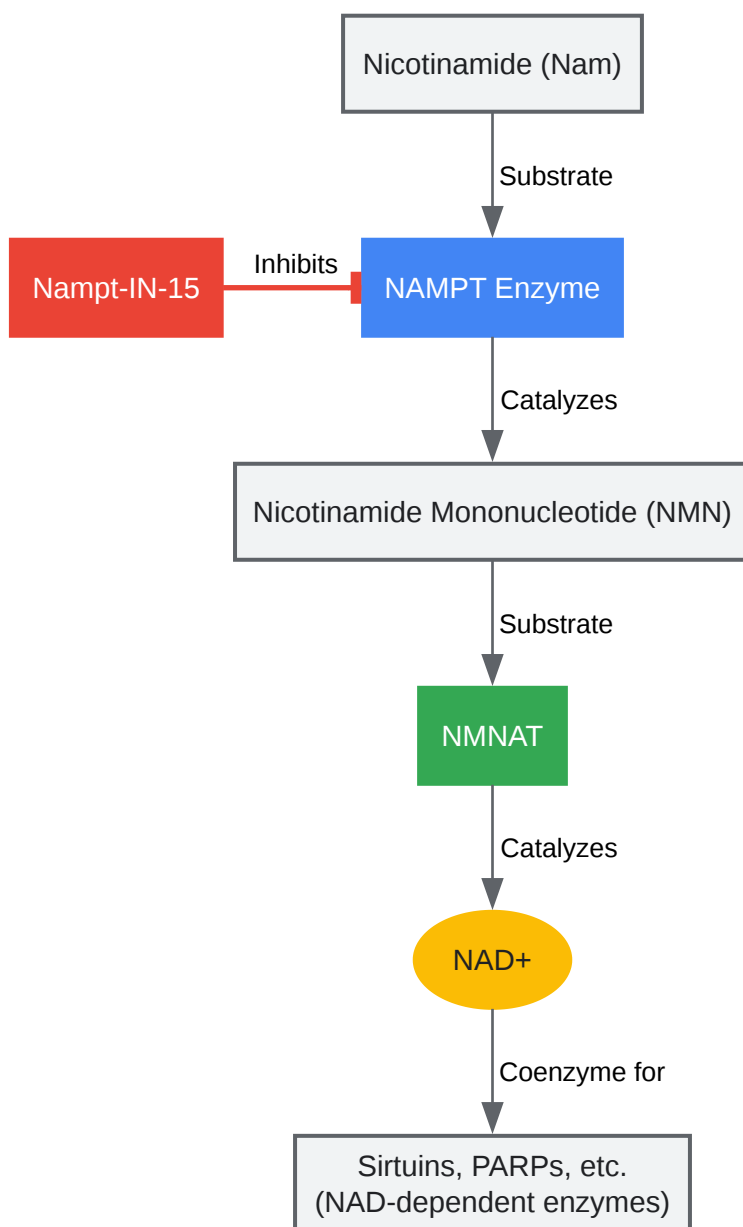

[Click to download full resolution via product page](#)

Caption: NAMPT-mediated NAD⁺ salvage pathway inhibited by **Namp-IN-15**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
- [2. vumc.org \[vumc.org\]](https://www.vumc.org)
- [3. How to Dispose of Chemical Waste | Environmental Health and Safety | Case Western Reserve University \[case.edu\]](#)
- [4. How to Safely Dispose of Laboratory Waste? | Stericycle UK \[stericycle.co.uk\]](#)
- [5. Hazardous Waste Disposal Guide: Research Safety - Northwestern University \[researchsafety.northwestern.edu\]](#)
- To cite this document: BenchChem. [Standard Operating Procedure: Disposal of Nampt-IN-15]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15578367/docs#standard-operating-procedure-disposal-of-nampt-in-15\]](https://www.benchchem.com/product/b15578367/docs#standard-operating-procedure-disposal-of-nampt-in-15)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check